

Essential Safety and Operational Guide for 3,4-Dichlorobenzoyl Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dichlorobenzoyl chloride

Cat. No.: B152503

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This guide provides immediate and essential safety protocols, handling procedures, and disposal plans for **3,4-Dichlorobenzoyl chloride** (CAS No. 3024-72-4). It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective management of this chemical in a laboratory setting.

Chemical Identifier and Properties

Property	Value
Chemical Name	3,4-Dichlorobenzoyl chloride
CAS Number	3024-72-4
Molecular Formula	C7H3Cl3O
Molecular Weight	209.46 g/mol
Appearance	White to yellowish crystalline solid or colorless to pale yellow liquid[1][2]
Melting Point	30-33 °C[1][3]
Boiling Point	242 °C[1][3]

Hazard Identification and Classification

3,4-Dichlorobenzoyl chloride is classified as a hazardous chemical and requires careful handling.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage[4][5]
Serious Eye Damage	1	H318: Causes serious eye damage[5]
Corrosive to Metals	1	H290: May be corrosive to metals[5]

Signal Word: Danger[4][5]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to ensure personnel safety when handling **3,4-Dichlorobenzoyl chloride**.

PPE Category	Specifications	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A full-length face shield is also required.[6][7]	Protects against splashes and vapors that can cause severe eye damage.
Skin Protection	Wear fire/flammable resistant and impervious clothing, such as a lab coat.[6] Handle with chemical-impermeable gloves (nitrile gloves are recommended).[6][7]	Prevents contact with skin, which can cause severe burns.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)).[6] A NIOSH/MSHA approved respirator should be used.[4][7]	Protects the respiratory system from harmful dust, mists, and vapors.

Operational Plan: Handling and Storage

Adherence to strict handling and storage protocols is crucial to prevent accidents and ensure the integrity of the chemical.

Handling Protocol

- Ventilation: Always handle **3,4-Dichlorobenzoyl chloride** in a well-ventilated area.[6] For many operations, a certified chemical fume hood is essential.[4]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.[6] Do not breathe dust, fumes, gas, mist, vapors, or spray.[4][5]

- Safe Practices: Use non-sparking tools to prevent ignition.[6] Avoid the formation of dust and aerosols.[6]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[4] Contaminated clothing should be washed before reuse.[6]

Storage Protocol

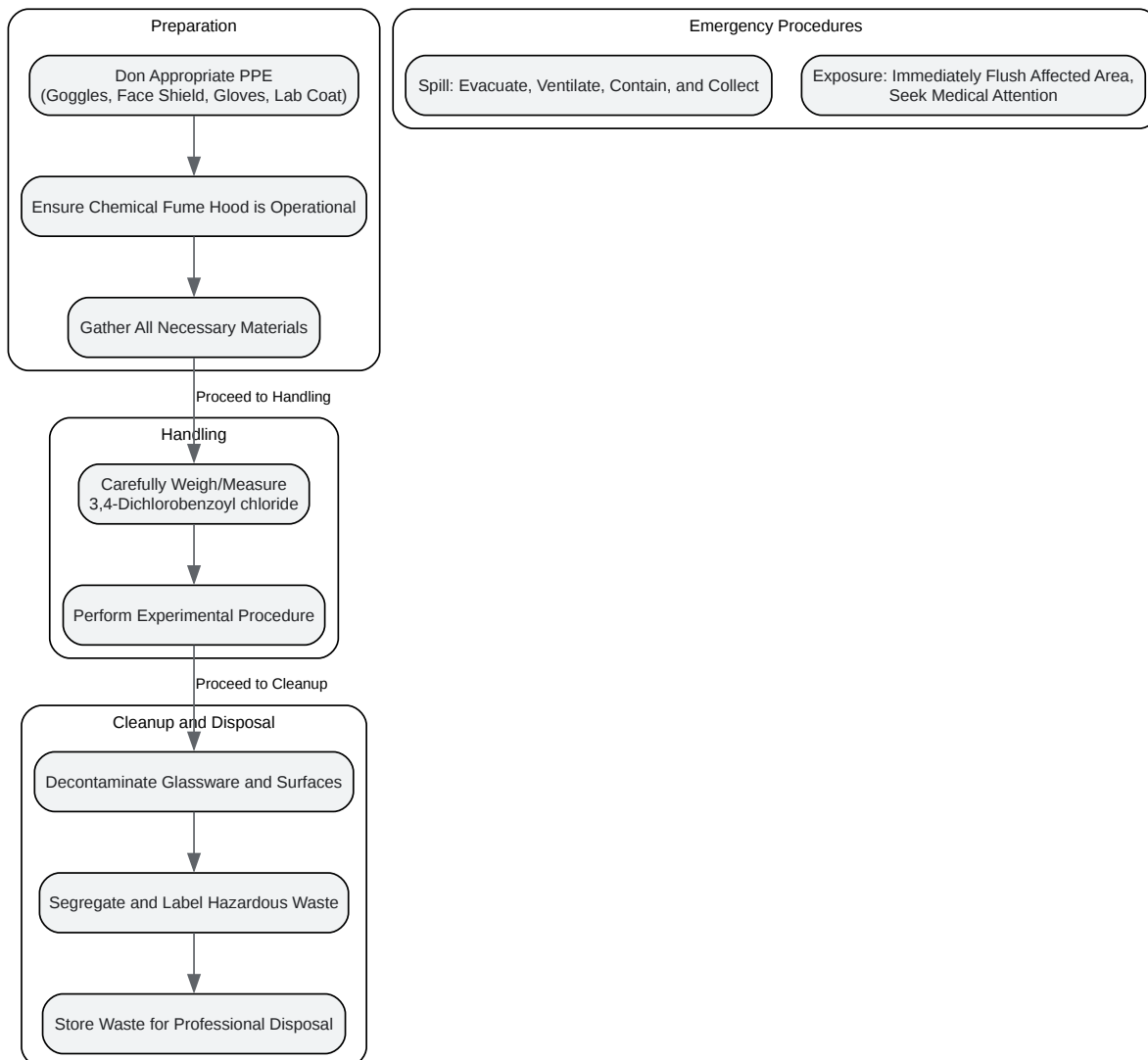
- Container: Store in the original, tightly closed container.[6] The container should be corrosion-resistant with a resistant inner liner.
- Environment: Keep in a dry, cool, and well-ventilated place.[6] This chemical is moisture-sensitive.[1][4]
- Incompatibilities: Store away from incompatible materials such as water, strong bases, and alcohols.[4][8]
- Security: Store in a locked-up area.[4][6]

Disposal Plan

Proper disposal of **3,4-Dichlorobenzoyl chloride** and its containers is critical to protect personnel and the environment. Never dispose of this chemical down the drain.[9]

- Waste Collection: Collect waste material in suitable, closed, and clearly labeled containers for disposal.[6]
- Professional Disposal: Entrust the disposal to a licensed waste disposal company.[5] The disposal must be in accordance with all applicable federal, state, and local regulations.[6][7]
- Container Disposal: Before disposing of the empty container, ensure it is completely empty.[5] The container should also be disposed of in accordance with regulations.
- Spill Management: In the event of a spill, evacuate the area and ensure adequate ventilation.[6] Remove all sources of ignition.[6] Use personal protective equipment.[6] Contain the spill and collect the material for disposal.[6] Do not let the chemical enter drains.[6]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3,4-Dichlorobenzoyl chloride**.

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